

# 2-(4-Chloro-3-methoxyphenyl)acetonitrile

## molecular structure and weight

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### Compound of Interest

Compound Name:	2-(4-Chloro-3-methoxyphenyl)acetonitrile
Cat. No.:	B076361

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## In-Depth Technical Guide: 2-(4-Chloro-3-methoxyphenyl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the molecular structure and properties of **2-(4-Chloro-3-methoxyphenyl)acetonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. Its utility is particularly noted in the development of drugs targeting neurological and cardiovascular disorders.

## Molecular and Chemical Data

The fundamental properties of **2-(4-Chloro-3-methoxyphenyl)acetonitrile** are summarized in the table below, providing a ready reference for researchers.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClNO
Molecular Weight	181.62 g/mol <a href="#">[1]</a>
CAS Number	13726-21-1 <a href="#">[1]</a>

## Molecular Structure

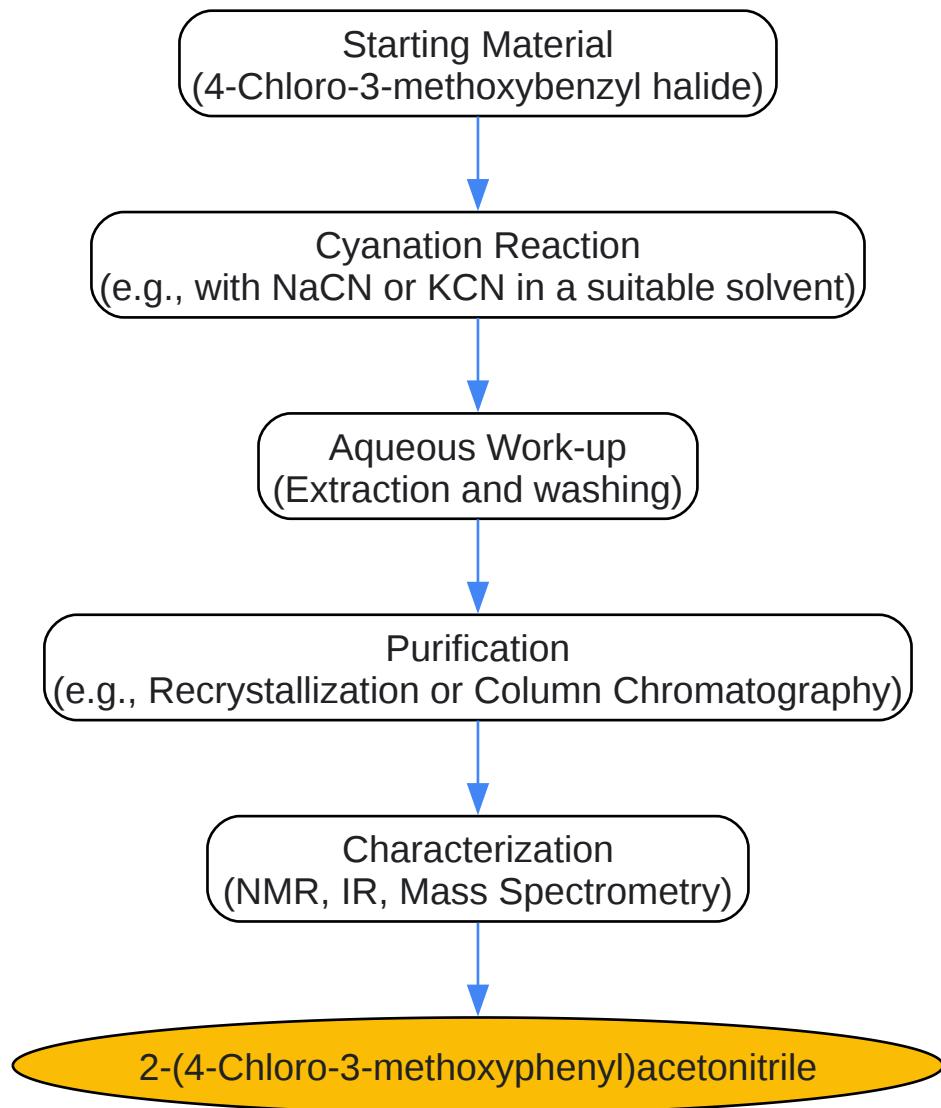
The structure of **2-(4-Chloro-3-methoxyphenyl)acetonitrile** features a phenyl ring substituted with a chloro group at the 4th position and a methoxy group at the 3rd position. A cyanomethyl group (-CH<sub>2</sub>CN) is attached to the 1st position of the phenyl ring. This arrangement of functional groups makes it a versatile building block in organic synthesis.

Caption: Molecular structure of **2-(4-Chloro-3-methoxyphenyl)acetonitrile**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(4-Chloro-3-methoxyphenyl)acetonitrile** are proprietary to various research and manufacturing entities. However, general synthetic routes often involve the cyanation of a corresponding benzyl halide or the reaction of a substituted benzaldehyde with a cyanide source.

A plausible, though generalized, experimental workflow for its synthesis is outlined below. This diagram is for illustrative purposes and does not represent a specific, validated protocol.



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Caption: Generalized workflow for the synthesis of **2-(4-Chloro-3-methoxyphenyl)acetonitrile**.

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## References

- 1. 2-(4-Chloro-3-methoxyphenyl)acetonitrile [myskinrecipes.com]
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